

# An In-Depth Technical Guide to N-Hydroxybenzimidoyl Chloride

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: *N-Hydroxybenzimidoyl chloride*

CAS No.: 698-16-8

Cat. No.: B1276581

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **N-Hydroxybenzimidoyl Chloride**, a versatile reagent in organic synthesis with significant applications in medicinal chemistry and drug development. It is designed to equip researchers and professionals with the critical knowledge required for its effective and safe utilization.

## Section 1: Core Identity and Physicochemical Properties

**N-Hydroxybenzimidoyl Chloride**, identified by the CAS Number 698-16-8, is a cornerstone building block in synthetic organic chemistry.<sup>[1][2][3][4]</sup> Its utility stems from its unique structural features, which allow for a diverse range of chemical transformations.

The fundamental properties of this compound are summarized below:

Property	Value	Source(s)
CAS Number	698-16-8	[1][2][3][4][5]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> ClNO	[1][2][3]
Molecular Weight	155.58 g/mol	[1][3][4]
Appearance	Colorless crystals	[2][5]
Melting Point	48-52 °C	[2]
Boiling Point	275.8 °C at 760 mmHg	[2]
Solubility	Insoluble in water, soluble in alcohol	[2]
Storage	2-8°C, sealed, away from moisture	[2][3][4]

Chemical Structure:

The structure of **N-Hydroxybenzimidoyl Chloride** is characterized by a benzimidoyl chloride core with a hydroxyl group attached to the nitrogen atom. This arrangement is pivotal to its reactivity.

Caption: Chemical structure of **N-Hydroxybenzimidoyl Chloride**.

## Section 2: Synthesis and Mechanistic Insights

The synthesis of **N-Hydroxybenzimidoyl Chloride** is a critical aspect of its utility. Understanding the underlying mechanisms allows for optimization and adaptation of synthetic protocols.

Common Synthetic Routes:

Two primary methods are prevalent for the synthesis of **N-Hydroxybenzimidoyl Chloride**:

- Chlorination of Benzaldehyde Oxime with Gaseous Chlorine: This classic method involves the direct chlorination of benzaldehyde oxime.[2] The reaction is typically performed at low

temperatures to control exothermicity and improve selectivity. The choice of a non-polar solvent like chloroform is crucial to facilitate the reaction and subsequent purification.[2]

- Reaction of Benzaldehyde Oxime with N-Chlorosuccinimide (NCS): This is a widely adopted and often preferred method due to the ease of handling of NCS compared to gaseous chlorine.[5] The reaction proceeds efficiently in a polar aprotic solvent such as N,N-dimethylformamide (DMF). The causality behind using DMF lies in its ability to dissolve both the starting material and the reagent, creating a homogeneous reaction environment that promotes a high yield of the desired product.[5]

Detailed Experimental Protocol (NCS Method):

This protocol is adapted from established literature procedures and is designed for high-yield synthesis.[5]

Materials:

- (E)-Benzaldehyde oxime
- N-Chlorosuccinimide (NCS)
- N,N-Dimethylformamide (DMF)
- Diethyl ether
- Water
- 10% aqueous Lithium Chloride
- Brine
- Anhydrous Sodium Sulfate

Procedure:

- Dissolve (E)-benzaldehyde oxime (1 equivalent) in DMF in a round-bottom flask.[5]

- To this solution, add NCS (1 equivalent) portion-wise at room temperature. The reaction is exothermic, and an ice bath may be necessary to maintain the temperature.[5]
- Stir the reaction mixture at room temperature overnight.[5]
- Upon completion, dilute the reaction mixture with water and extract with diethyl ether.[5]
- Combine the organic layers and wash sequentially with water, 10% aqueous lithium chloride, and brine.[5]
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield (Z)-N-hydroxybenzenecarbamoyl chloride as a light yellow solid.[5]

Self-Validating System: The success of this protocol can be validated at several stages. The color change upon addition of NCS indicates the initiation of the reaction.[5] Work-up with aqueous washes is critical for removing DMF and unreacted reagents. The final product purity can be readily assessed by standard analytical techniques such as NMR and LC-MS.[5]

## Section 3: Chemical Reactivity and Applications in Drug Development

The synthetic value of **N-Hydroxybenzimidoyl Chloride** lies in its ability to serve as a precursor to highly reactive intermediates, particularly nitrile oxides.

Generation of Nitrile Oxides:

Dehydrohalogenation of **N-Hydroxybenzimidoyl Chloride**, typically with a base, generates the corresponding benzonitrile oxide.[6] This intermediate is a powerful 1,3-dipole.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. 698-16-8 | N-Hydroxybenzimidoyl chloride - MolDb \[moldb.com\]](#)
- [2. chembk.com \[chembk.com\]](#)
- [3. chemscene.com \[chemscene.com\]](#)
- [4. 698-16-8|N-Hydroxybenzimidoyl chloride|BLD Pharm \[bldpharm.com\]](#)
- [5. N-Hydroxybenzenecarboximidoyl chloride | 698-16-8 \[chemicalbook.com\]](#)
- [6. 3-Chloro-N-hydroxybenzimidoyl Chloride| \[benchchem.com\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to N-Hydroxybenzimidoyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1276581#n-hydroxybenzimidoyl-chloride-cas-number\]](https://www.benchchem.com/product/b1276581#n-hydroxybenzimidoyl-chloride-cas-number)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)